

Application Notes and Protocols for Recombinant Histatin 3 Expression in E. coli

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Compound of Interest

Compound Name: *Histatin 3*
CAS No.: 112844-49-2
Cat. No.: B12772732

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Histatins are a family of histidine-rich, cationic peptides found in human saliva that exhibit potent antimicrobial properties, particularly against the opportunistic fungal pathogen *Candida albicans*. **Histatin 3** (Hst-3) is one of the most abundant and active members of this family. The ability to produce recombinant **histatin 3** in microbial expression systems like *Escherichia coli* offers a cost-effective and scalable method for obtaining large quantities of this promising therapeutic peptide for research and drug development.

These application notes provide a comprehensive overview and detailed protocols for the expression, purification, and functional characterization of recombinant **histatin 3** in *E. coli*.

Data Presentation

Table 1: Properties of Recombinant Histatin 3 and Variants

Property	Value	Reference
Expression System	E. coli BL21 (DE3)	[1](2)
Vector(s)	pGEX-3X, pRSET	[1][3](2, 4)
Fusion Tag(s)	Glutathione S-Transferase (GST), Polyhistidine (His-tag)	[1][3](2, 4)
Calculated Molecular Weight (reHst3 1-mer)	4,062 Da	[1](2)
Purity	> 95%	[5][6][7](8, 9, 10)

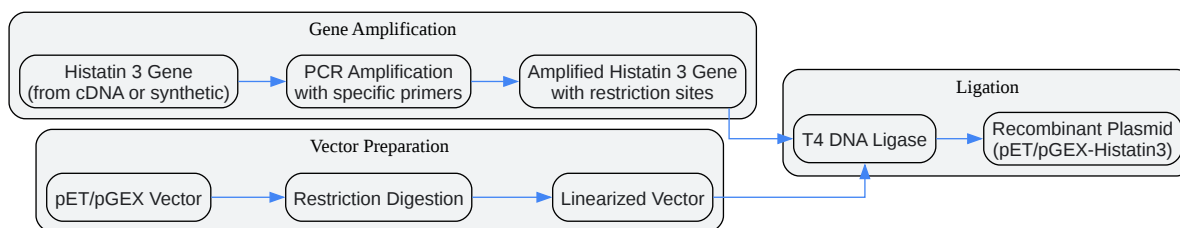
Table 2: Candidacidal Activity of Recombinant Histatin 3

Peptide	LD50 (nmol/ml)	Notes	Reference
Native Histatin 3	7.2	Isolated from human salivary secretions.	[3](4)
Recombinant Histatin 3 (re-Hst3)	6.8	Functionally indistinguishable from native histatin 3.[1]	[3](4)
Recombinant Histatin 3 with repeated functional domain (re-Hst3rep)	4.1	Exhibits enhanced candidacidal activity.	[3](4)

Experimental Protocols & Visualizations

Gene Cloning and Vector Construction

The gene encoding for human **histatin 3** is cloned into a suitable E. coli expression vector, such as a pET or pGEX vector. These vectors often contain an inducible promoter (e.g., T7 promoter) and a fusion tag (e.g., His-tag or GST-tag) to facilitate protein purification.



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Caption: Cloning workflow for inserting the **histatin 3** gene into an expression vector.

Protocol 1.1: Cloning **Histatin 3** into pET Vector

- **Primer Design:** Design forward and reverse primers for the **histatin 3** coding sequence. Incorporate restriction enzyme sites (e.g., NdeI and XhoI) that are compatible with the multiple cloning site of the pET vector.
- **PCR Amplification:** Perform PCR to amplify the **histatin 3** gene using a high-fidelity DNA polymerase.
- **Purification:** Purify the PCR product using a PCR purification kit to remove primers, dNTPs, and polymerase.
- **Restriction Digestion:** Digest both the purified PCR product and the pET vector with the selected restriction enzymes (e.g., NdeI and XhoI) according to the manufacturer's protocols.
- **Ligation:** Ligate the digested **histatin 3** gene insert into the linearized pET vector using T4 DNA ligase.
- **Transformation into Cloning Strain:** Transform the ligation mixture into a suitable cloning strain of *E. coli* (e.g., DH5 α) and select for transformants on LB agar plates containing the appropriate antibiotic (e.g., kanamycin for pET-28a).

- Verification: Isolate plasmid DNA from the resulting colonies and verify the correct insertion of the **histatin 3** gene by restriction digestion and DNA sequencing.

Transformation into Expression Host

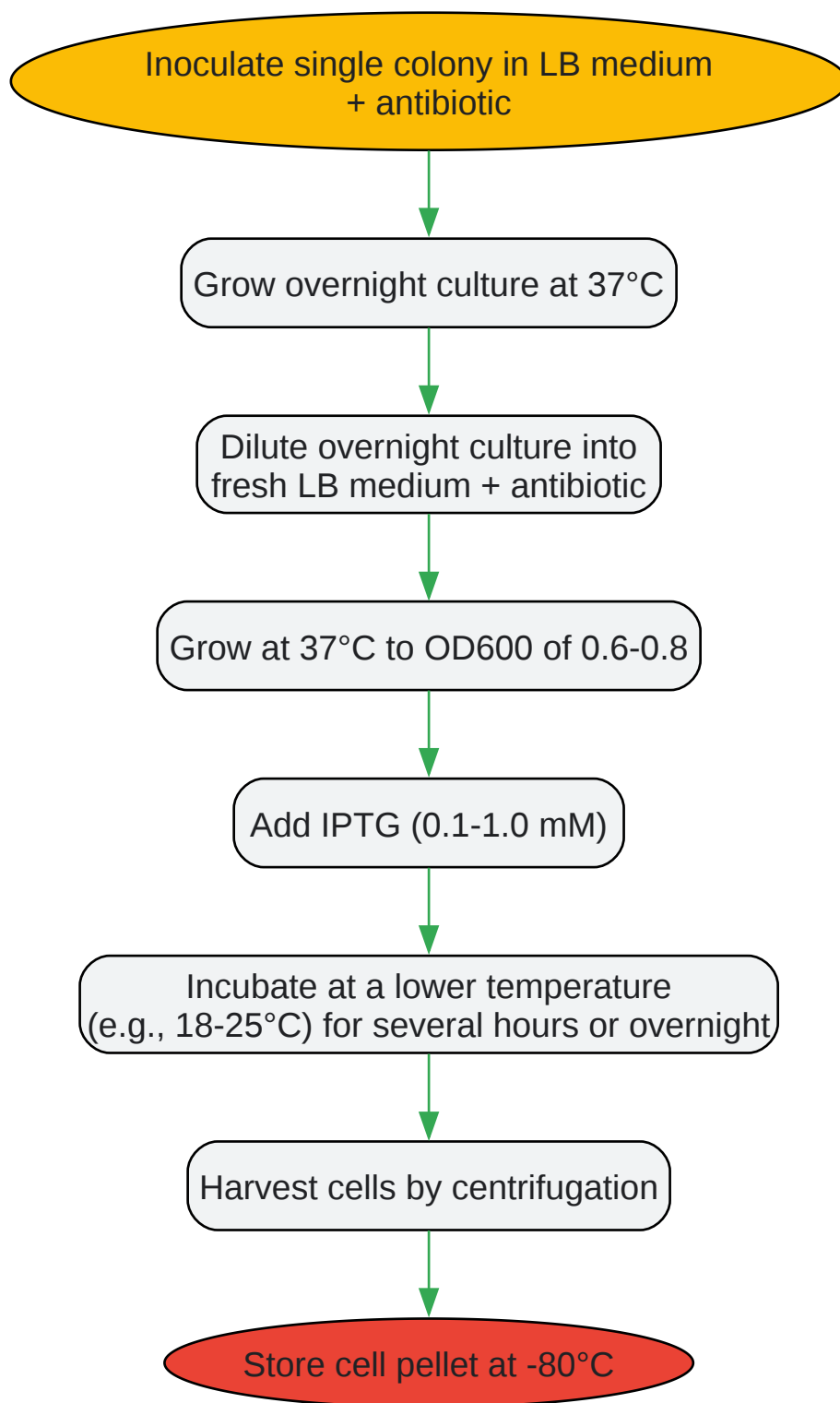
Once the recombinant plasmid is verified, it is transformed into an expression strain of *E. coli*, such as BL21(DE3), which contains the T7 RNA polymerase gene required for transcription from the T7 promoter in the pET vector.

Protocol 1.2: Heat Shock Transformation of *E. coli* BL21(DE3)

- Thaw Cells: Thaw a 50 μ L aliquot of competent *E. coli* BL21(DE3) cells on ice.[\[5\]](#)
- Add Plasmid: Add 1-5 μ L (1-100 ng) of the purified recombinant plasmid to the competent cells.[\[5\]](#)
- Incubate on Ice: Gently mix and incubate the cell-plasmid mixture on ice for 30 minutes.[\[5\]](#)
- Heat Shock: Transfer the tube to a 42°C water bath for exactly 30-45 seconds.[\[5\]](#)
- Recovery on Ice: Immediately place the tube back on ice for 2-5 minutes.[\[5\]](#)
- Outgrowth: Add 950 μ L of pre-warmed SOC medium and incubate at 37°C for 1 hour with shaking (250 rpm).[\[5\]](#)
- Plating: Spread 50-100 μ L of the cell culture on LB agar plates containing the appropriate antibiotic and incubate overnight at 37°C.[\[5\]](#)

Recombinant Protein Expression

Expression of recombinant **histatin 3** is induced by the addition of Isopropyl β -D-1-thiogalactopyranoside (IPTG), which removes the LacI repressor from the lac operator, allowing for the transcription of the T7 RNA polymerase gene.



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Caption: Workflow for the expression of recombinant **histatin 3** in *E. coli*.

Protocol 1.3: IPTG Induction of Recombinant **Histatin 3**

- **Starter Culture:** Inoculate a single colony of transformed E. coli BL21(DE3) into 10 mL of LB medium containing the appropriate antibiotic. Grow overnight at 37°C with shaking.
- **Main Culture:** The next day, inoculate 1 L of LB medium (with antibiotic) with the overnight starter culture.
- **Growth:** Grow the culture at 37°C with vigorous shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.[\[7\]](#)
- **Induction:** Add IPTG to a final concentration of 0.1-1.0 mM.[\[7\]](#)
- **Expression:** Reduce the temperature to 18-25°C and continue to incubate for 4-16 hours to improve protein solubility.
- **Harvesting:** Harvest the cells by centrifugation at 5,000 x g for 10 minutes at 4°C. Discard the supernatant.
- **Storage:** The cell pellet can be stored at -80°C until purification.

Protein Purification

Recombinant **histatin 3** is purified from the cell lysate using affinity chromatography, followed by further purification steps if necessary.

Protocol 1.4: Purification of His-tagged **Histatin 3**

- **Cell Lysis:** Resuspend the cell pellet in lysis buffer (50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0) containing lysozyme and a protease inhibitor cocktail. Sonicate the suspension on ice to lyse the cells.
- **Clarification:** Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet the cell debris. Collect the supernatant.
- **Affinity Chromatography:**
 - Equilibrate a Ni-NTA affinity column with lysis buffer.
 - Load the clarified lysate onto the column.

- Wash the column with wash buffer (50 mM NaH₂PO₄, 300 mM NaCl, 20 mM imidazole, pH 8.0) to remove non-specifically bound proteins.
- Elute the His-tagged **histatin 3** with elution buffer (50 mM NaH₂PO₄, 300 mM NaCl, 250 mM imidazole, pH 8.0).
- Fusion Tag Cleavage (Optional): If the fusion tag needs to be removed, digest the eluted protein with a specific protease (e.g., TEV protease if a TEV cleavage site is present).
- Further Purification (RP-HPLC): For higher purity, the eluted protein can be subjected to reverse-phase high-performance liquid chromatography (RP-HPLC).[\[3\]](#)
 - Use a C18 column and a gradient of acetonitrile in water with 0.1% trifluoroacetic acid (TFA).[\[11\]](#)
 - Collect fractions and analyze for the presence of **histatin 3** by SDS-PAGE.
- Buffer Exchange/Lyophilization: Pool the pure fractions and perform buffer exchange into a suitable storage buffer or lyophilize for long-term storage.

Biological Activity Assay

The antifungal activity of the purified recombinant **histatin 3** is assessed using a *Candida albicans* killing assay.

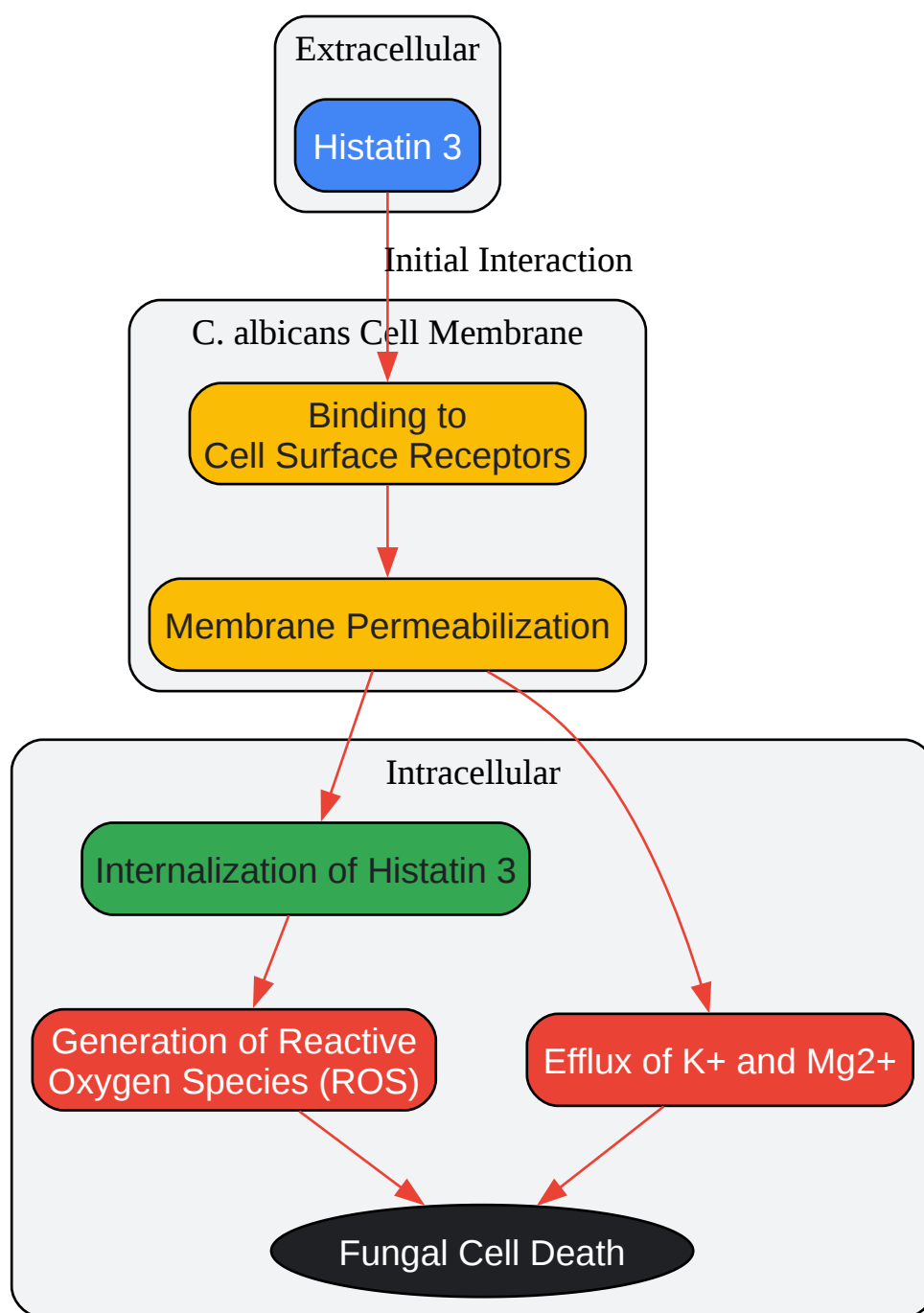
Protocol 1.5: *Candida albicans* Killing Assay

- Prepare *C. albicans* Culture: Grow *C. albicans* in a suitable broth (e.g., YPD) overnight at 30°C.
- Cell Suspension: Wash the cells twice with 10 mM sodium phosphate buffer (pH 7.4) and resuspend them in the same buffer to a concentration of 2.5×10^5 cells/mL.[\[12\]](#)
- Incubation with Histatin: In a 96-well plate, mix the cell suspension with serial dilutions of purified recombinant **histatin 3**. Incubate for 1-1.5 hours at 37°C with shaking.[\[12\]](#)[\[13\]](#)
- Plating: Dilute the cell suspensions and plate a known volume onto Sabouraud dextrose agar plates.

- Colony Counting: Incubate the plates for 24-48 hours at 37°C and count the number of colony-forming units (CFUs).
- Calculate Viability: The percentage of killing is calculated as: $[1 - (\text{CFU of treated cells} / \text{CFU of control cells})] \times 100$.[\[12\]](#)

Mechanism of Action of Histatin 3 on *Candida albicans*

Histatin 3 exerts its candidacidal effect through a multi-step process that involves initial binding to the fungal cell surface, followed by membrane permeabilization and internalization.



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Caption: Proposed mechanism of action of **histatin 3** against *Candida albicans*.

The binding of **histatin 3** to the *C. albicans* cell membrane is a critical first step, which is influenced by the ionic strength of the environment.[14][15] This interaction leads to increased membrane permeability, resulting in the efflux of essential intracellular ions such as potassium

(K⁺) and magnesium (Mg²⁺).^[14] Subsequently, **histatin 3** is internalized by the fungal cell, where it may target intracellular organelles and induce the production of reactive oxygen species (ROS), ultimately leading to cell death.^{[16][17]}

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